

Proper Disposal of Efazol: A Guide for Veterinary and Research Professionals

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Compound of Interest

Compound Name: *Evazol*

Cat. No.: *B1670270*

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Initial investigations indicate that "**Evazol**" is likely a misspelling of "Efazol," a veterinary nutritional supplement for dogs. This guide provides essential safety and logistical information for the proper disposal of this product.

Efazol is a palatable liquid supplement designed to manage skin conditions in dogs.^{[1][2][3][4]} It is not classified as a hazardous chemical, and its disposal protocol aligns with that of non-hazardous veterinary supplements and expired vitamins.

Composition of Efazol

The primary components of Efazol are essential fatty acids, vitamins, and minerals. The typical composition per milliliter is summarized below.

Component	Amount per 1 ml
Linoleic Acid	456 mg
Alpha-Linolenic Acid	65 mg
Gamma Linolenic Acid	1.34 mg
Eicosapentaenoic Acid	8.4 mg
Docosahexaenoic Acid	4.4 mg
Vitamin A (as propionate)	112.7 IU
Vitamin E (as acetate)	1.86 IU
Biotin	1.8 µg
Pyridoxine Hydrochloride	0.1 mg
Zinc Lactate Trihydrate	10.11 mg
Inositol	0.33 mg

Note: There is also an "Efazol Plus" formulation with a higher concentration of Omega-3 fatty acids.[\[5\]](#)[\[6\]](#)

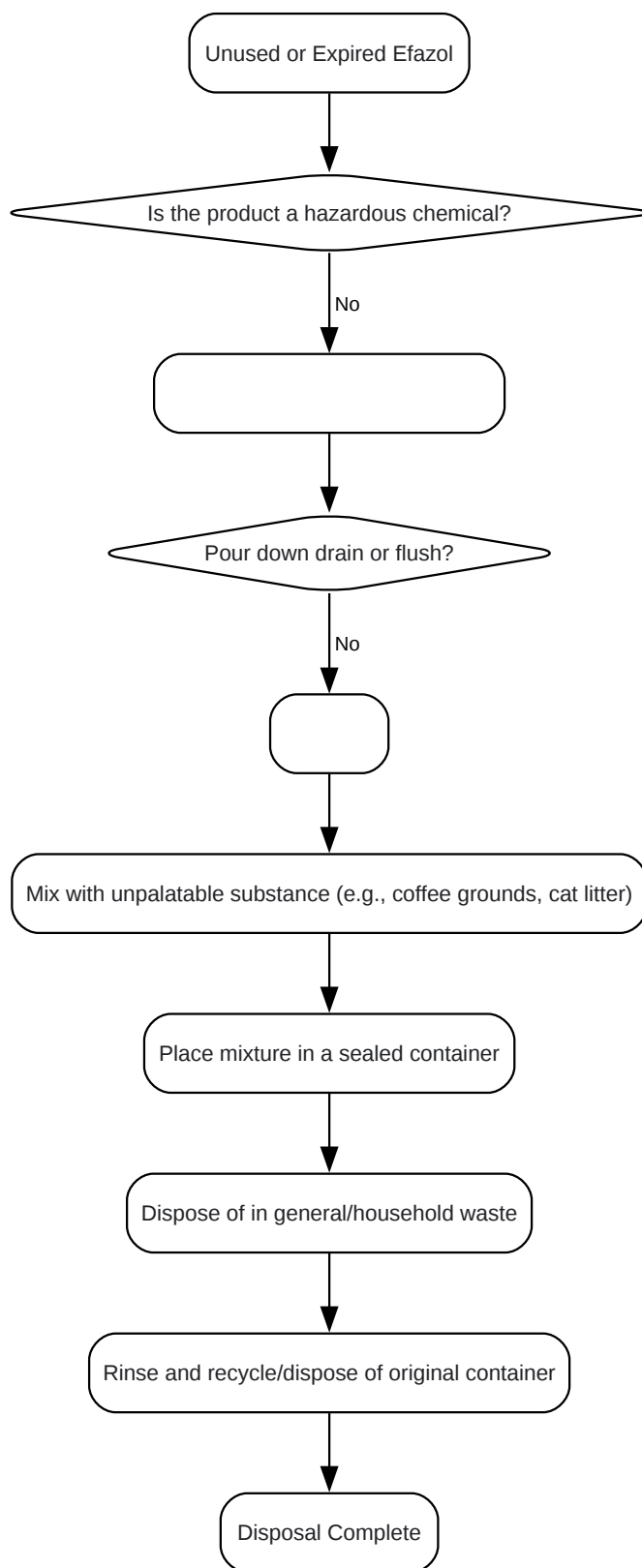
Step-by-Step Disposal Procedure

As a non-hazardous nutritional supplement, Efazol does not require specialized chemical waste disposal. However, to prevent accidental ingestion by animals or environmental contamination, the following steps should be taken:

- **Do Not Pour Down the Drain:** Never pour expired or unused vitamins and supplements down the drain or flush them down the toilet.[\[7\]](#) This can introduce these substances into water systems.[\[7\]](#)
- **Mix with Undesirable Substance:** To deter consumption by animals or people, mix the remaining Efazol liquid with an unpalatable substance such as used coffee grounds, dirt, or cat litter.[\[8\]](#)[\[9\]](#)

- **Contain and Seal:** Place the mixture in a sealable container, such as an empty plastic bottle or a sealed bag, to prevent leakage.[\[8\]](#)
- **Dispose of in Household or General Waste:** The sealed container can then be disposed of in the regular household or general laboratory waste.
- **Empty Container Disposal:** The original Efazol container should be rinsed and can then be recycled or disposed of according to your facility's guidelines for non-hazardous plastic waste.

Disposal Decision Pathway



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Efazol Disposal Flowchart

Alternative Disposal Options

For larger quantities or as a best practice, consider the following options:

- Veterinary Practice Take-Back: Many veterinary practices will accept unused or expired medications and supplements for proper disposal.[7]
- Medication Take-Back Programs: Check for local community medication take-back programs that may accept veterinary supplements.[8][9] These are often located at pharmacies or law enforcement agencies.[8][9]

Safety and Handling

While Efazol is not considered hazardous, it is important to follow standard laboratory safety practices. Keep the product out of reach of children and animals to prevent accidental ingestion.[2] Store Efazol below 25°C in a dry place, protected from sunlight.[2]

No specific experimental protocols for the disposal of Efazol were identified in the available literature. The procedures outlined above are based on general best practices for the disposal of non-hazardous veterinary and nutritional supplements.

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